Comparative Guide: Trileucine vs. Dileucine in Inhalation Formulations

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Compound of Interest

Compound Name:	*Leu-Leu-Leu-OH*
CAS No.:	*10329-75-6*
Cat. No.:	*B1674818*

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Executive Summary: The "Shell-Former" Hierarchy

In the development of respirable dry powders, Trileucine (Leu-Leu-Leu) is generally superior to Dileucine (Leu-Leu) and the monomer L-Leucine for stabilizing high-value biologics and creating high-performance aerosols.[1]

While both peptides are surface-active, Trileucine's distinct physicochemical profile—specifically its lower aqueous solubility and higher glass transition temperature (Tg)—allows it to form a robust, amorphous "skin" on particles more rapidly than Dileucine.[1] This rapid shell formation is critical for creating low-density, corrugated particles that fly well (high Fine Particle Fraction) and protect sensitive payloads from moisture and thermal stress.[1]

Verdict: Use Dileucine for cost-sensitive intermediate improvements.[1] Use Trileucine for maximum aerosol performance and stability of labile biomolecules.

Physicochemical Properties Comparison

The functional differences between these two peptides stem directly from their solubility and solid-state behavior.[1]

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Property	Dileucine (Leu-Leu)	Trileucine (Leu-Leu-Leu)	Impact on Formulation
Molecular Weight	~244.3 g/mol	~357.5 g/mol	Higher MW contributes to steric bulk at the interface.[1]
Aqueous Solubility (Neutral pH)	Moderate (~16 mg/mL)	Low (~6.8 mg/mL)	Lower solubility drives faster surface precipitation (High Peclet Number).[1]
Glass Transition (Tg)	Lower (< 60°C)*	High (~104°C)	High Tg ensures storage stability of amorphous powders at room temp.[1]
Crystallization Tendency	Moderate to Slow	Very Low (Amorphous)	Trileucine remains amorphous, forming a continuous protective glass shell.[1]
Surface Tension Reduction	High	Very High	Both reduce water surface tension significantly, aiding droplet breakup.[1]
Hygroscopicity	Moderate	Low	Trileucine's hydrophobic shell resists moisture uptake better than Dileucine.[1]

*Note: Dileucine Tg data varies by salt form/pH, but is consistently lower than the robust ~104°C of Trileucine.

Mechanism of Action: The Peclet Number Effect

The superiority of Trileucine is best explained by the Peclet Number (

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), a dimensionless number representing the ratio of the evaporation rate to the diffusion rate of the solute.

- High ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  (>1): Surface enrichment. The solute cannot diffuse back to the center fast enough as the droplet shrinks, accumulating at the surface.

- Low ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  (<1): Homogeneous distribution.

Because Trileucine has lower solubility and lower diffusivity (larger molecule) than Dileucine, it reaches surface saturation much earlier in the drying event. This creates a "skin" while the droplet is still large, leading to a hollow or corrugated particle upon final drying.

Visualization: Particle Formation Pathway

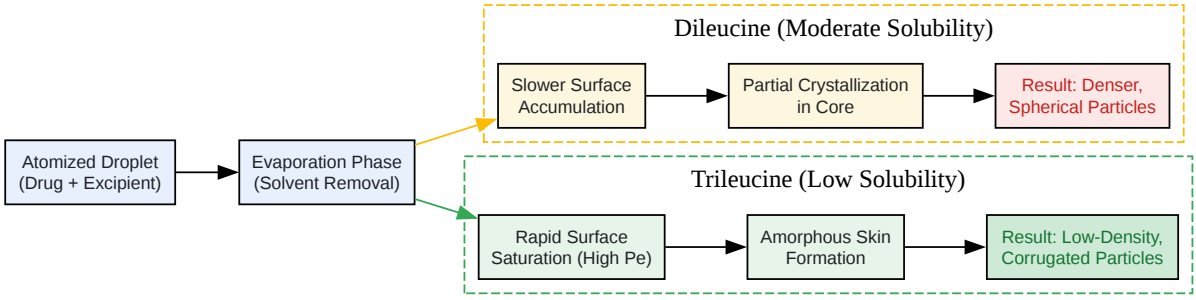

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Figure 1: Comparative particle formation kinetics. Trileucine's lower solubility forces early shell formation, resulting in aerodynamically superior corrugated particles.

Aerosol Performance & Stability Data

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Aerosolization (Fine Particle Fraction - FPF)

Experimental data consistently shows that Trileucine yields higher FPF values compared to Dileucine and Leucine, particularly in "challenging" formulations (e.g., high moisture sensitivity).[1]

- Trileucine: Forms rugose (wrinkled) particles.[1][2] This roughness reduces the contact area between particles (Van der Waals forces), significantly reducing powder cohesiveness.
- Dileucine: Often forms smoother particles or crystallizes partially, which can lead to higher inter-particle cohesive forces and lower dispersibility.[1]

Protein Stabilization

Trileucine is a "sacrificial amphiphile."[1] It competes with protein drugs for the air-water interface during atomization.[1][2]

- Mechanism: By occupying the interface, Trileucine prevents the protein from unfolding (denaturing) at the surface tension boundary.
- Efficacy: Trileucine > Dileucine due to higher surface activity and faster surface coverage.

Experimental Protocol: Comparative Evaluation

To objectively compare these excipients in your own lab, follow this standardized workflow.

Phase 1: Formulation Preparation

- Stock Solution: Prepare a 1% (w/v) drug solution in water.[1]
- Excipient Dosing: Add Trileucine or Dileucine at 5%, 10%, and 15% (w/w) ratios relative to total solids.
  - Note: For Trileucine, you may need to adjust pH slightly >7.0 or use ammonium hydroxide to assist initial dissolution, as it is less soluble than Dileucine.[1]
- Control: Prepare a pure Leucine (monomer) formulation for baseline.

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Phase 2: Spray Drying (Büchi B-290 or Similar)[1]

- Inlet Temp: 100–140°C (Drug dependent).
- Outlet Temp: Maintain < 70°C to protect biologics.
- Atomizer: Two-fluid nozzle (High shear is beneficial for surface active agents).[1]
- Feed Rate: 2–5 mL/min.

Phase 3: Characterization Workflow

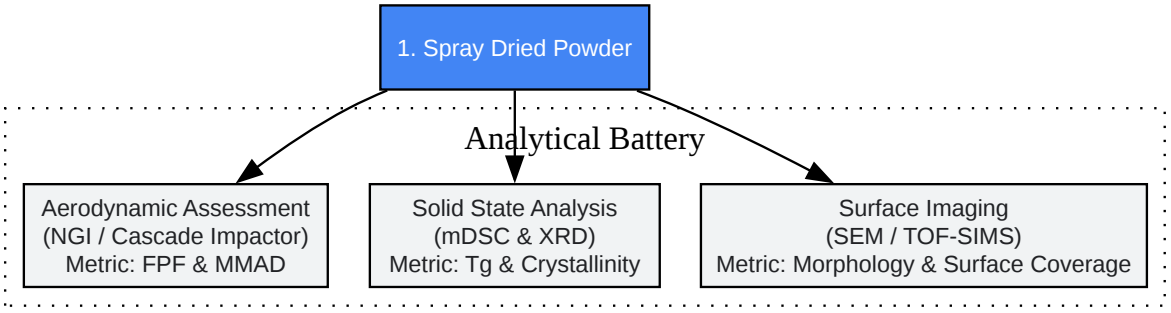

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Figure 2: Analytical workflow for validating excipient performance.

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